

Technical Guide: Methallyl Acetate (C₆H₁₀O₂)

Physicochemical Properties

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Compound of Interest

Compound Name: Methallyl acetate

Cat. No.: B1362551

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For Researchers, Scientists, and Drug Development Professionals

This guide provides the fundamental physicochemical properties of **methallyl acetate**, focusing on its molecular formula and weight. The data is presented for clear reference in research and development settings.

Core Physicochemical Data

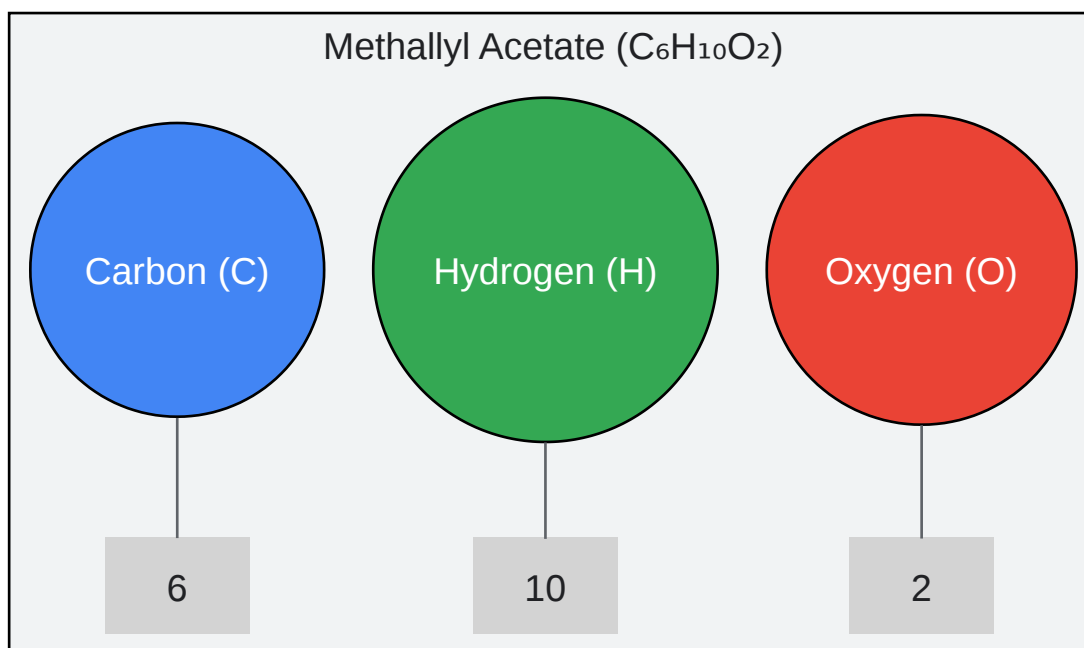
Methallyl acetate is an organic compound utilized as a monomer and in the preparation of various methallyl derivatives.^[1] Its fundamental molecular characteristics are essential for stoichiometric calculations, analytical characterization, and formulation development.

The key quantitative data for **methallyl acetate** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₂ ^{[2][3][4][5][6]}
Molecular Weight	114.14 g/mol ^{[2][3][4][5][6]}
IUPAC Name	2-methylprop-2-enyl acetate ^[4]
CAS Number	820-71-3 ^{[1][3][4][5][6]}

Elemental Composition of Methallyl Acetate

The molecular formula $C_6H_{10}O_2$ indicates the elemental makeup of a single molecule of **methallyl acetate**. The diagram below illustrates the constituent elements and their counts within the molecule, representing the fundamental basis for its molecular weight.



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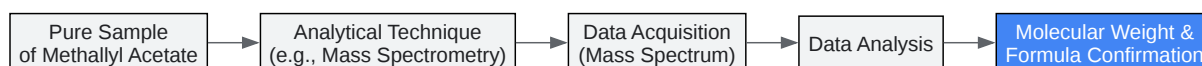
Caption: Elemental composition of a **methallyl acetate** molecule.

Experimental Determination of Molecular Properties

While this guide provides the established molecular weight and formula, these properties are experimentally verifiable through various analytical techniques.

- **Mass Spectrometry:** This is a primary technique used to determine the mass-to-charge ratio of ionized molecules. High-resolution mass spectrometry can provide a highly accurate mass measurement, allowing for the determination of the elemental formula.
- **Elemental Analysis:** Combustion analysis is a classic method to determine the empirical formula of a compound by measuring the amounts of carbon dioxide, water, and other combustion products produced when the substance is burned in an excess of oxygen.

The workflow for such a characterization typically involves obtaining a pure sample, followed by analysis using one or more of the above instrumental methods. The resulting data is then processed to confirm the elemental composition and exact molecular weight.



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Caption: General workflow for experimental molecular characterization.

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References

- 1. Methallyl acetate | 820-71-3 [chemicalbook.com]
- 2. 1-Methylallyl acetate | C₆H₁₀O₂ | CID 138821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
- 4. 2-Methylallyl acetate | C₆H₁₀O₂ | CID 69962 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. 820-71-3 CAS MSDS (Methallyl acetate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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